

Euphoscopin C: A Technical Guide to its Origin, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Eupahualin C*

Cat. No.: B15596608

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Euphoscopin C is a complex macrocyclic diterpenoid belonging to the lathyrane class of natural products. Diterpenoids from the genus *Euphorbia* have garnered significant interest in the scientific community due to their diverse and potent biological activities, including anti-inflammatory and cytotoxic effects. This technical guide provides an in-depth overview of Euphoscopin C, focusing on its plant origin, detailed experimental protocols for its isolation and characterization, comprehensive spectroscopic data, and an exploration of its known signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug discovery.

Origin and Plant Source

Euphoscopin C is a natural product isolated from the plant *Euphorbia helioscopia*, commonly known as sun spurge.[1][2] The genus *Euphorbia* is one of the largest genera of flowering plants, belonging to the family Euphorbiaceae.[3] Species within this genus are rich sources of structurally diverse diterpenoids, including the lathyrane, jatrophone, and ingenane types.[3][4]

These compounds are typically found in the latex of the plants and are believed to play a role in the plant's defense mechanisms. Euphorbia helioscopia has a history of use in traditional medicine for various ailments, which has prompted scientific investigation into its chemical constituents and their pharmacological properties.[3]

Physicochemical Properties

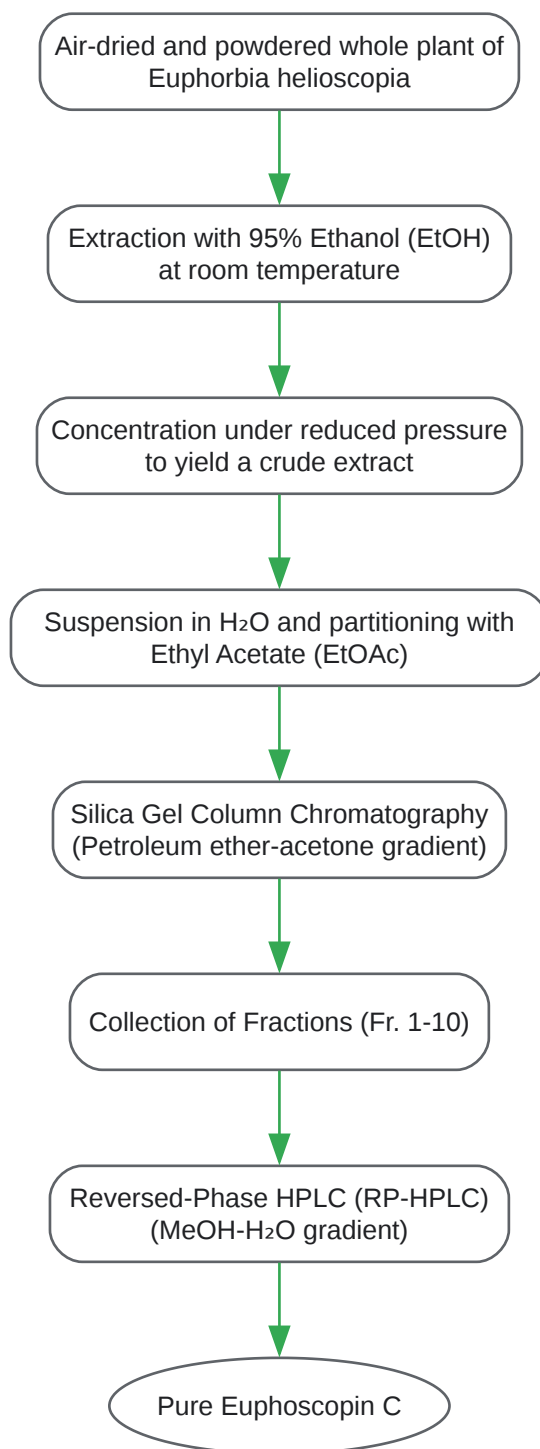
A summary of the key physicochemical properties of Euphoscopin C is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₃₈ H ₄₄ O ₉	[2]
Molecular Weight	644.7 g/mol	[2]
Appearance	Amorphous powder	
IUPAC Name	[(1S,2R,3aR,4R,5R,6E,11R,12E,13aS)-3a,4-diacetyloxy-1-benzoyloxy-2,5,8,8,12-pentamethyl-9-oxo-1,2,3,4,5,10,11,13a-octahydrocyclopentaannulen-11-yl] benzoate	

Experimental Protocols

The isolation and structural elucidation of Euphoscopin C involve a multi-step process combining extraction, chromatographic separation, and spectroscopic analysis. The following is a representative protocol based on methodologies reported for the isolation of lathyrane diterpenoids from Euphorbia species.

Extraction and Isolation Workflow



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Fig. 1: General workflow for the extraction and isolation of Euphoscopin C.

Detailed Methodologies

1. **Plant Material and Extraction:** The whole plant of *Euphorbia helioscopia* is collected, air-dried, and powdered. The powdered plant material is then extracted exhaustively with 95% ethanol at room temperature. The solvent is subsequently removed under reduced pressure to yield a crude ethanol extract.
2. **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with ethyl acetate. The ethyl acetate fraction, which typically contains the diterpenoids, is concentrated for further purification.
3. **Chromatographic Purification:**
 - **Silica Gel Column Chromatography:** The concentrated ethyl acetate fraction is subjected to silica gel column chromatography. The column is eluted with a gradient of petroleum ether and acetone of increasing polarity to separate the components into several fractions.
 - **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC):** Fractions containing compounds of interest, as identified by thin-layer chromatography (TLC), are further purified by RP-HPLC using a methanol-water gradient system. This step is crucial for isolating individual compounds like Euphoscopin C in high purity.
4. **Structural Elucidation:** The structure of the purified Euphoscopin C is determined using a combination of spectroscopic techniques, including:
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
 - **Infrared (IR) Spectroscopy:** To identify functional groups such as carbonyls and esters.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are used to establish the complete chemical structure and stereochemistry of the molecule.

Spectroscopic Data

The structural characterization of Euphoscopin C is based on the following spectroscopic data. The ^{13}C -NMR data were reported for the first time by Tao et al. in 2008.[5]

Spectroscopic Data for Euphoscopin C

Mass Spectrometry (MS)

High-Resolution ESI-MS

m/z [M+Na]⁺ calculated for C₃₈H₄₄O₉Na, found
[Data not available in searched literature]

Infrared (IR) Spectroscopy (KBr, cm⁻¹)

Carbonyl (C=O)

~1730-1710 (ester and ketone)

Carbon-Oxygen (C-O)

~1250-1000

Aromatic (C=C)

~1600, 1450

¹H-NMR Spectroscopy (CDCl₃, δ ppm)

[Data not available in searched literature]

¹³C-NMR Spectroscopy (CDCl₃, δ ppm)

[Data reported in Tao et al., 2008; specific shifts
not available in abstract][5]

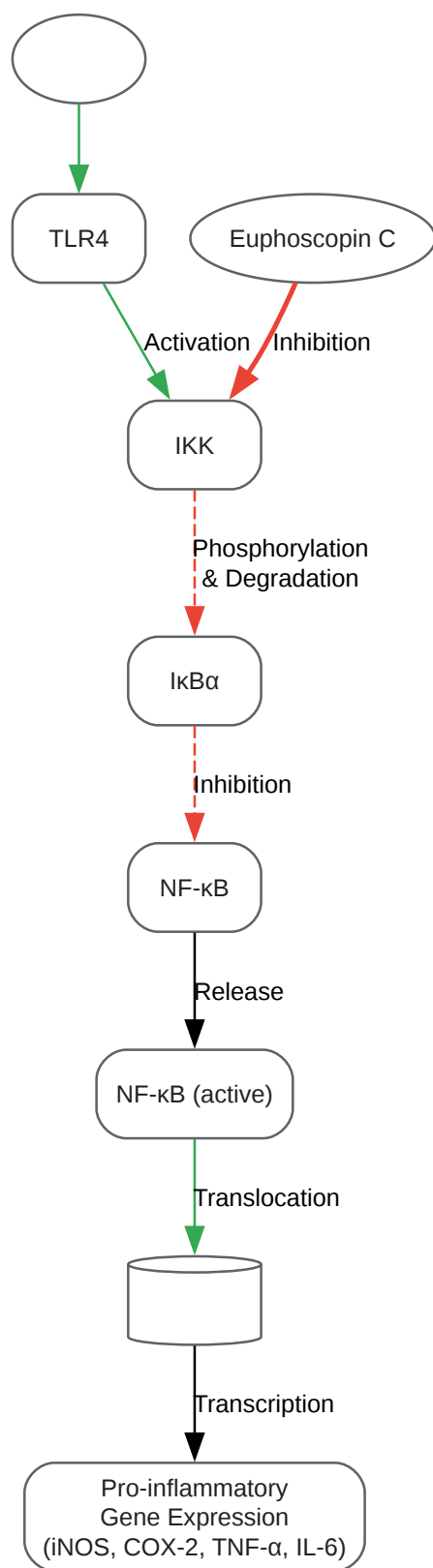
Note: Specific ¹H-NMR, IR, and MS data for Euphoscopin C were not available in the abstracts of the searched literature. The IR data provided are characteristic absorption ranges for the functional groups present in the molecule.

Biological Activity and Signaling Pathways

Lathyrane diterpenoids, including compounds structurally related to Euphoscopin C, have been shown to possess significant anti-inflammatory and cytotoxic properties. The mechanisms underlying these activities involve the modulation of key cellular signaling pathways.

Anti-inflammatory Activity: Inhibition of the NF-κB Pathway

Lathyrane diterpenoids have been demonstrated to exert their anti-inflammatory effects by inhibiting the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[6][7] NF-κB is a crucial transcription factor that regulates the expression of pro-inflammatory genes.



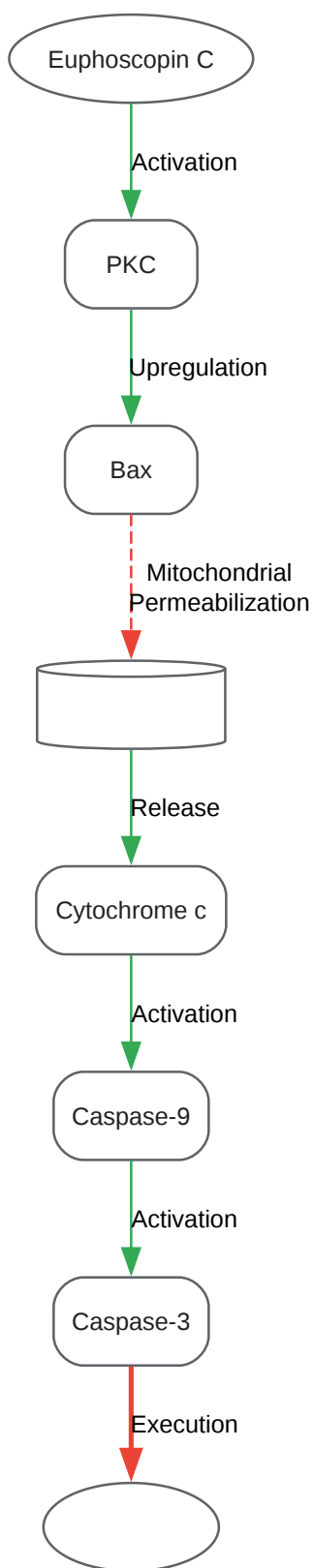
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Fig. 2: Proposed anti-inflammatory mechanism of Euphoscopin C via NF-κB pathway inhibition.

In this pathway, inflammatory stimuli like lipopolysaccharide (LPS) activate the IKK complex, which then phosphorylates the inhibitory protein I κ B α . This leads to the degradation of I κ B α and the release of NF- κ B, allowing it to translocate to the nucleus and induce the expression of inflammatory mediators. Lathyrane diterpenoids are proposed to inhibit this pathway, thereby reducing the inflammatory response.

Cytotoxic Activity: Induction of Apoptosis via the PKC Signaling Pathway

Diterpenoids isolated from Euphorbia species have been shown to induce apoptosis (programmed cell death) in cancer cells.[5] One of the proposed mechanisms involves the activation of the Protein Kinase C (PKC) signaling pathway.



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Fig. 3: Proposed cytotoxic mechanism of Euphoscopin C via PKC-mediated apoptosis.

Activation of PKC can lead to the upregulation of pro-apoptotic proteins like Bax. Bax then promotes the permeabilization of the mitochondrial outer membrane, leading to the release of cytochrome c into the cytoplasm. This event triggers the activation of a cascade of caspases, ultimately leading to the execution of apoptosis.

Conclusion

Euphoscopin C, a lathyrane diterpenoid from *Euphorbia helioscopia*, represents a class of natural products with promising therapeutic potential. Its anti-inflammatory and cytotoxic activities, mediated through the modulation of key signaling pathways such as NF- κ B and PKC, make it an interesting candidate for further investigation in drug discovery and development. This technical guide provides a foundational understanding of Euphoscopin C, from its natural source to its potential mechanisms of action, to aid researchers in their future studies of this and related compounds. Further research is warranted to fully elucidate the complete spectroscopic profile of Euphoscopin C, its specific molecular targets, and its in vivo efficacy and safety.

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